

Standardized Protocols for Compressive Strength Testing of Lined Dental Amalgam

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Compound of Interest

Compound Name: Amalgam Liner

Cat. No.: B1168947

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Application Note & Protocol

Audience: Researchers, scientists, and drug development professionals in the dental materials field.

Introduction: The compressive strength of dental amalgam is a critical predictor of its clinical longevity and performance. The placement of a lining material between the amalgam and the tooth structure can influence the overall strength of the restoration. This document provides a standardized methodology for testing the compressive strength of lined amalgam restorations, drawing from established standards such as ISO 9917-1 for dental cements and ANSI/ADA Specification No. 1 for dental amalgam. The protocols outlined here are intended to ensure reproducibility and comparability of data across different studies and materials.

Experimental Protocols

Protocol 1: Specimen Preparation

This protocol details the fabrication of cylindrical specimens for compressive strength testing.

Materials and Equipment:

- High-copper dental amalgam alloy (e.g., Tytin)
- Lining material (e.g., glass ionomer cement, resin-modified glass ionomer, adhesive resin liner)

- Cylindrical Teflon or stainless steel mold (typically 4 mm in diameter and 6 mm or 8 mm in height)
- Dental amalgamator
- Hand condensation instruments or mechanical condenser
- Microbalance
- Calipers
- Incubator capable of maintaining 37°C and 100% humidity
- Deionized water

Procedure:

- **Mold Preparation:** Ensure the cylindrical mold is clean and free of any debris. For lined specimens, apply the lining material to the internal surface of the mold according to the manufacturer's instructions. The liner thickness should be controlled and consistent across all samples. For unlined control specimens, the mold will remain uncoated.
- **Amalgam Trituration:** Dispense the pre-capsulated amalgam alloy and mercury according to the manufacturer's instructions. Triturate the amalgam using a dental amalgamator for the time specified by the manufacturer.
- **Amalgam Condensation:** Immediately after trituration, transfer the amalgam mix to the prepared mold in increments. Condense each increment using a hand condenser with consistent pressure or a mechanical condenser to ensure a dense, void-free specimen.^[1] Overfill the mold slightly to allow for trimming.
- **Specimen Finishing:** Carefully carve the excess amalgam from the top and bottom surfaces of the specimen to ensure flat and parallel ends.
- **Specimen Ejection:** After the initial set of the amalgam (approximately 10 minutes), carefully eject the specimen from the mold.

- Specimen Storage: Immediately transfer the prepared specimens to an incubator set at 37°C and 100% humidity.[2] Store the specimens for the designated time periods before testing (e.g., 1 hour, 24 hours, 7 days).[1] For tests requiring immersion, store the specimens in deionized water at 37°C.[2][3]

Protocol 2: Compressive Strength Testing

This protocol describes the procedure for measuring the compressive strength of the prepared specimens.

Materials and Equipment:

- Universal Testing Machine (e.g., Instron)
- Compression platens
- Calipers

Procedure:

- Specimen Measurement: Prior to testing, remove the specimens from the incubator or water bath and measure the diameter and height of each cylinder using calipers. Record these dimensions.
- Machine Setup: Position the specimen vertically between the compression platens of the Universal Testing Machine.[2] Ensure the specimen is centered on the lower platen.
- Load Application: Apply a compressive load along the longitudinal axis of the specimen at a constant crosshead speed. A typical crosshead speed for this test is 0.75 mm/min or 1 mm/min.[2][4][5]
- Data Acquisition: Record the maximum load (in Newtons) applied before the specimen fractures.
- Compressive Strength Calculation: Calculate the compressive strength in Megapascals (MPa) using the following formula:

$$\text{Compressive Strength (MPa)} = 4P / (\pi D^2)$$

Where:

- P is the maximum load at fracture in Newtons (N)
- π is the mathematical constant pi (≈ 3.14159)
- D is the diameter of the specimen in millimeters (mm)

Data Presentation

The following tables summarize quantitative data on the compressive strength of dental amalgam and various lining materials from published studies.

Table 1: ANSI/ADA Standard No. 1 Physical Properties of Dental Amalgam

Property	Requirement
Creep (%)	Maximum 1.0
Dimensional Change (%)	-0.15 to 0.20
Compressive Strength (MPa) - Min. after 1 hr	80
Compressive Strength (MPa) - Min. after 24 hrs	300

Table 2: Compressive Strength of Various Pulp Capping and Lining Materials^[2]

Material	Compressive Strength (MPa) - Immediately after setting	Compressive Strength (MPa) - After 24 hours
Calcimol LC	110.3 ± 12.1	125.6 ± 15.3
Activa Bioactive Liner	95.4 ± 10.8	112.7 ± 13.9
TheraCal LC	88.2 ± 9.7	105.4 ± 11.2
Vitrebond	75.6 ± 8.5	92.3 ± 10.1
Dycal	25.1 ± 4.2	38.9 ± 5.6

Table 3: Effect of Adhesive Liners on the Compressive Strength of High-Copper Amalgam (Tytin)[1]

Lining Condition	Condensation Method	Compressive Strength (MPa) - 1 hour	Compressive Strength (MPa) - 24 hours	Compressive Strength (MPa) - 7 days
Unlined	Dead-loading	-	-	480.1 ± 35.2
Panavia EX	Dead-loading	-	-	465.3 ± 41.8
Amalgambond	Dead-loading	-	-	475.9 ± 38.9
Unlined	Hand-condensing	145.2 ± 18.9	425.1 ± 30.1	450.7 ± 28.7
Panavia EX	Hand-condensing	110.8 ± 15.4	380.4 ± 25.6	415.3 ± 33.2*
Amalgambond	Hand-condensing	138.9 ± 20.1	418.7 ± 29.5	445.8 ± 31.9

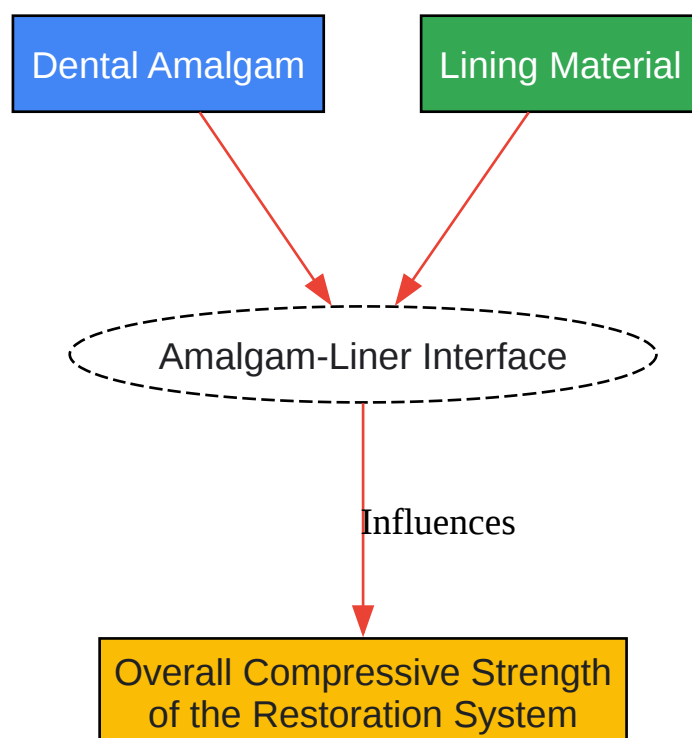
*Indicates a statistically significant reduction in strength compared to the unlined, hand-condensed group ($P < 0.05$).[1]

Visualizations



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Caption: Workflow for compressive strength testing of lined amalgam.



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Caption: Influence of lining material on overall compressive strength.

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